

# Handling and storage protocols for 2-(4-Chlorophenoxy)-4-methylaniline

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## Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)-4-methylaniline

CAS No.: 919118-71-1

Cat. No.: B1361043

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An Application Note for the Safe Handling and Storage of **2-(4-Chlorophenoxy)-4-methylaniline**

## Abstract

This document provides a detailed guide for the safe handling and storage of **2-(4-Chlorophenoxy)-4-methylaniline** (CAS No. 919118-71-1). Due to the limited availability of a comprehensive Safety Data Sheet (SDS) for this specific compound, this protocol has been developed by synthesizing data from structurally similar and parent compounds, including chlorophenols, chloroanilines, and aniline. The procedures outlined herein are designed for researchers, scientists, and drug development professionals to mitigate risks associated with the handling, storage, and disposal of this chemical. Adherence to these protocols is critical to ensure personnel safety and maintain experimental integrity.

## Hazard Identification and Risk Assessment

**2-(4-Chlorophenoxy)-4-methylaniline** is a substituted aromatic amine containing both a chlorophenoxy and a chloroaniline moiety. While specific toxicological data for this compound is scarce, a review of related chemical classes allows for a robust inferred hazard profile.

### 1.1. Inferred Toxicological Profile

Aniline and its chlorinated derivatives are known for their systemic toxicity.[1][2] The primary hazards are associated with:

- **Acute Toxicity:** Based on analogs like 2-(4-chlorophenoxy)aniline and various chloroanilines, this compound is presumed to be harmful if swallowed, inhaled, or in contact with skin.[3][4][5]
- **Hematotoxicity:** Chloroaniline isomers are known to be hematotoxic, with p-chloroaniline inducing the most severe effects.[2] These compounds can lead to methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing its oxygen-carrying capacity.[2]
- **Carcinogenicity and Mutagenicity:** Some chlorinated anilines are suspected or known carcinogens and mutagens.[4][5][6] Therefore, **2-(4-Chlorophenoxy)-4-methylaniline** should be handled as a potential carcinogen.
- **Organ Toxicity:** Chlorophenols and their derivatives can cause damage to the liver and kidneys.[7][8][9] The mechanism of toxicity may involve mitochondrial injury and uncoupling of oxidative phosphorylation.[8]
- **Skin and Eye Irritation:** Direct contact is likely to cause skin and eye irritation.[3][10]

## 1.2. Physical and Chemical Hazards

While specific data is not available, related compounds are combustible liquids or solids.[11] It is prudent to assume that **2-(4-Chlorophenoxy)-4-methylaniline** may form explosive mixtures with air upon intense heating.[5]

Property	Inferred Value/Characteristic	Source/Analogue
CAS Number	919118-71-1	BLDpharm[12]
Molecular Formula	C13H12ClNO	BLDpharm[12]
Molecular Weight	233.69 g/mol	BLDpharm[12]
Appearance	Likely a solid or liquid	General for substituted anilines
Solubility	Likely soluble in organic solvents	General for substituted anilines
Storage Temperature	2-8°C, sealed in dry conditions	BLDpharm[12]

## Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is mandatory.

### 2.1. Engineering Controls

All work with **2-(4-Chlorophenoxy)-4-methylaniline** must be conducted in a designated area. [1]

- **Chemical Fume Hood:** All handling of the compound, including weighing, dilution, and transfers, must be performed inside a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** The laboratory should be well-ventilated to prevent the accumulation of vapors.
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible.

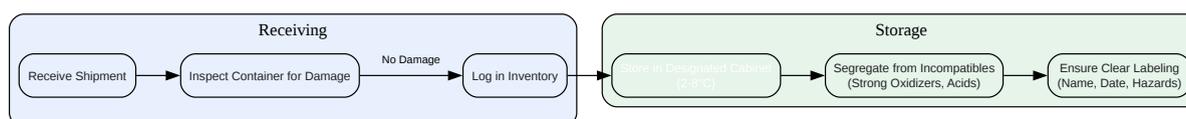
### 2.2. Personal Protective Equipment (PPE)

The following PPE is required when handling this compound:

Protection Type	Specification	Rationale
Hand Protection	Butyl, neoprene, or Viton gloves. Double gloving is recommended.	Nitrile gloves are NOT recommended for aniline and related compounds due to poor chemical resistance.[1]
Eye Protection	Chemical splash goggles or a face shield.	To protect against splashes and aerosols.
Body Protection	A fully buttoned lab coat, long pants, and closed-toe shoes.	To prevent skin contact.
Respiratory Protection	A respirator may be necessary for large spills or in case of ventilation failure.	Personnel must be fit-tested and trained in respirator use. [1]

## Detailed Protocols

### 3.1. Receiving and Storage Protocol



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Caption: Workflow for receiving and storing **2-(4-Chlorophenoxy)-4-methylaniline**.

- Inspection: Upon receipt, inspect the container for any signs of damage or leakage.
- Inventory: Log the compound in the chemical inventory system.
- Storage: Store the container in a designated, labeled, and secure chemical storage cabinet at 2-8°C.[12] The storage area should be cool, dry, and well-ventilated, away from direct

sunlight and sources of ignition.[1]

- Segregation: Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]
- Labeling: Ensure the container is clearly labeled with the chemical name, CAS number, date of receipt, and appropriate hazard warnings.

### 3.2. Handling and Dispensing Protocol

- Preparation: Before handling, ensure the fume hood is functioning correctly and all necessary PPE is worn. Prepare all necessary equipment (spatulas, weigh boats, solvents, etc.) within the fume hood.
- Weighing: If the compound is a solid, carefully weigh the desired amount in a tared container inside the fume hood. Avoid creating dust.
- Dissolving: If preparing a solution, add the solvent to the weighed compound slowly. Use a magnetic stirrer if necessary to aid dissolution.
- Transfer: Use a pipette or syringe for liquid transfers. All transfers should be performed over a spill tray within the fume hood.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Remove and dispose of gloves properly. Wash hands thoroughly with soap and water.[13]

### 3.3. Spill and Emergency Procedures

Caption: Decision workflow for handling a chemical spill.

- Small Spills (inside a fume hood):
  - Alert personnel in the immediate area.
  - Wearing appropriate PPE, absorb the spill with an inert material such as vermiculite, sand, or earth.[14][15]

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.[1]
- Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spills (outside a fume hood):
  - Evacuate the laboratory immediately and alert others.
  - Contact the institution's Environmental Health and Safety (EHS) department.
  - Prevent entry to the contaminated area.
- Personnel Exposure:
  - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[4]
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[10]
  - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[4]
  - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

### 3.4. Waste Disposal Protocol

All waste containing **2-(4-Chlorophenoxy)-4-methylaniline**, including contaminated PPE and spill cleanup materials, must be treated as hazardous waste.[1]

- Collect all waste in a clearly labeled, sealed, and compatible container.
- Store the waste container in a designated secondary containment area.
- Arrange for disposal through the institution's EHS department in accordance with local, state, and federal regulations. Do not dispose of this chemical down the drain.[1]

## Conclusion

While **2-(4-Chlorophenoxy)-4-methylaniline** is a valuable compound in research and development, its structural similarity to other toxic aromatic amines necessitates stringent safety protocols. By understanding the inferred hazards and adhering to the engineering controls, PPE requirements, and handling procedures outlined in this guide, researchers can work with this compound in a safe and responsible manner.

## References

- Abdel-Rahman, A., et al. (2021). Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective. PMC. Available at: [\[Link\]](#)
- Olson, K.R. (n.d.). CHLOROPHENOXY HERBICIDES (2,4-D). Poisoning & Drug Overdose, 7e. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). 2-(4-Chlorophenoxy)aniline. PubChem. Available at: [\[Link\]](#)
- MDPI. (2023). The Silent Threat: Exploring the Ecological and Ecotoxicological Impacts of Chlorinated Aniline Derivatives and the Metabolites on the Aquatic Ecosystem. MDPI. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). Chlorophenoxy Herbicides. EPA. Available at: [\[Link\]](#)
- Washington State University. (n.d.). Aniline. Environmental Health & Safety. Available at: [\[Link\]](#)
- National Toxicology Program. (1993). NTP Comparative Toxicity Studies of o-, m-, and p-Chloroanilines. PubMed. Available at: [\[Link\]](#)
- CPChem Ltd. (2023). Safety data sheet. CPChem. Available at: [\[Link\]](#)
- Washington State University. (n.d.). Aniline Standard Operating Procedure. Environmental Health & Safety. Available at: [\[Link\]](#)
- CPChem Ltd. (n.d.). Safety data sheet. CPChem. Available at: [\[Link\]](#)

- New Jersey Department of Health. (n.d.). Aniline - Hazardous Substance Fact Sheet. NJ.gov. Available at: [\[Link\]](#)
- ChemBK. (2024). 2-Chloro-4-methylaniline. ChemBK. Available at: [\[Link\]](#)
- Chemos GmbH & Co.KG. (n.d.). Safety Data Sheet: aniline. Chemos. Available at: [\[Link\]](#)

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## Sources

1. [wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu) [[wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu)]
2. NTP Comparative Toxicity Studies of o-, m-, and p-Chloroanilines (CAS Nos. 95-51-2; 108-42-9; and 106-47-8) Administered by Gavage to F344/N Rats and B6C3F1 Mice - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
3. 2-(4-Chlorophenoxy)aniline | C12H10ClNO | CID 76010 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
4. [bg.cpachem.com](http://bg.cpachem.com) [[bg.cpachem.com](http://bg.cpachem.com)]
5. [sigmaaldrich.com](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
6. [mdpi.com](http://mdpi.com) [[mdpi.com](http://mdpi.com)]
7. Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective - PMC [[pmc.ncbi.nlm.nih.gov](http://pmc.ncbi.nlm.nih.gov)]
8. [accessmedicine.mhmedical.com](http://accessmedicine.mhmedical.com) [[accessmedicine.mhmedical.com](http://accessmedicine.mhmedical.com)]
9. [epa.gov](http://epa.gov) [[epa.gov](http://epa.gov)]
10. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
11. 2-Chloro-4-methylaniline 98 615-65-6 [[sigmaaldrich.com](http://sigmaaldrich.com)]
12. 919118-71-1|2-(4-Chlorophenoxy)-4-methylaniline|BLD Pharm [[bldpharm.com](http://bldpharm.com)]
13. [chemos.de](http://chemos.de) [[chemos.de](http://chemos.de)]
14. [ipo.rutgers.edu](http://ipo.rutgers.edu) [[ipo.rutgers.edu](http://ipo.rutgers.edu)]

- [15. nj.gov \[nj.gov\]](#)
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